

# Physical properties of "N-Tosyl-3-pyrrolecarboxylic Acid" (melting point, solubility)

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## Compound of Interest

Compound Name: **N-Tosyl-3-pyrrolecarboxylic Acid**

Cat. No.: **B025278**

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## An In-depth Technical Guide to the Physical Properties of **N-Tosyl-3-pyrrolecarboxylic Acid**

This technical guide provides a comprehensive overview of the known physical properties of **N-Tosyl-3-pyrrolecarboxylic Acid**, with a specific focus on its melting point and solubility. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Physicochemical Data

The physical characteristics of **N-Tosyl-3-pyrrolecarboxylic Acid** are crucial for its handling, purification, and application in various chemical processes. The quantitative data available for its key physical properties are summarized below.

## Data Summary Table

Property	Value	Source
Melting Point	202-206 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Brown solid	<a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>11</sub> NO <sub>4</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	265.29 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>

## Solubility Profile

**N-Tosyl-3-pyrrolecarboxylic Acid** is described as a white crystalline solid with strong acidity and good solubility in water, forming a stable acid solution[1]. The presence of the carboxylic acid group suggests that its solubility is pH-dependent. It is expected to be more soluble in basic aqueous solutions due to the formation of the corresponding carboxylate salt[4].

While specific quantitative solubility data in a range of organic solvents is not readily available in the provided search results, general solubility characteristics can be inferred. As a polar organic molecule containing both a hydrogen bond donor (the carboxylic acid proton) and multiple hydrogen bond acceptors (the sulfonyl and carboxyl oxygens), it is expected to have some solubility in polar organic solvents such as alcohols, acetone, and ethyl acetate. Its solubility is likely to be lower in nonpolar solvents like hexane or toluene.

## Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and solubility of **N-Tosyl-3-pyrrolecarboxylic Acid**.

### Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound, whereas impurities tend to lower and broaden the melting range[5].

Methodology: Capillary Method using a Melting Point Apparatus

- Sample Preparation: A small amount of finely powdered, dry **N-Tosyl-3-pyrrolecarboxylic Acid** is packed into a capillary tube to a height of about 3 mm[6]. The tube is then tapped gently to ensure the sample is tightly packed at the bottom[6][7].
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus[5].
- Approximate Melting Point Determination: An initial rapid heating (e.g., 10-20°C per minute) is performed to determine an approximate melting range[5].

- Accurate Melting Point Determination: The apparatus is allowed to cool. A fresh sample is then heated to a temperature approximately 10-15°C below the approximate melting point[5]. The heating rate is then slowed to about 1-2°C per minute to allow for thermal equilibrium[6].
- Data Recording: The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded as the melting point range[6][8].

## Thermodynamic Solubility Determination

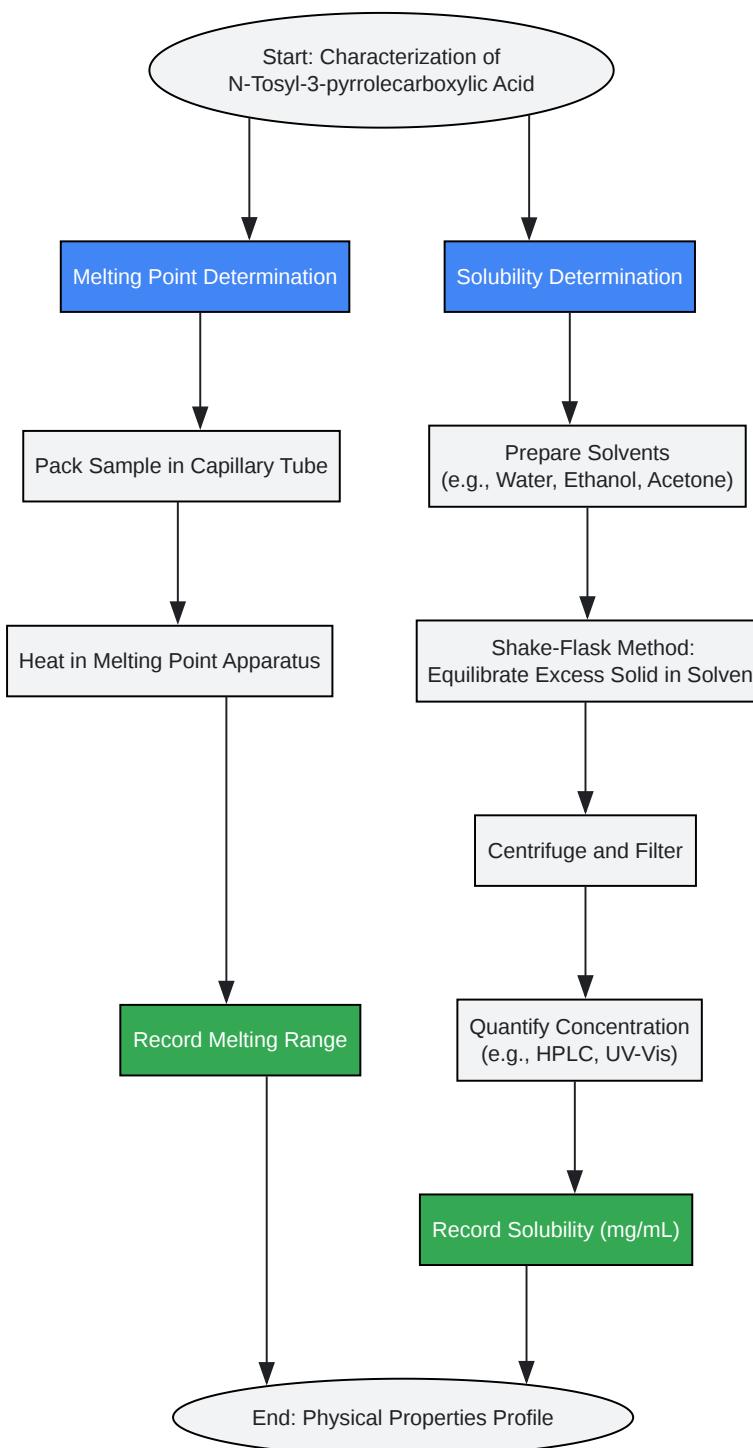
The shake-flask method is a standard procedure for determining the thermodynamic equilibrium solubility of a compound in a given solvent[9].

### Methodology: Shake-Flask Method

- Preparation of Saturated Solution: An excess amount of **N-Tosyl-3-pyrrolecarboxylic Acid** is added to a known volume of the desired solvent (e.g., water, ethanol, acetone) in a sealed container.
- Equilibration: The mixture is agitated (e.g., using a shaker bath) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solid.
- Phase Separation: The suspension is allowed to stand, and the undissolved solid is separated from the solution by centrifugation followed by filtration of the supernatant through a non-reactive filter (e.g., a 0.22 µm syringe filter)[9].
- Quantification: The concentration of **N-Tosyl-3-pyrrolecarboxylic Acid** in the clear, saturated filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy.
- Data Reporting: The solubility is reported in units such as mg/mL or mol/L at the specified temperature.

## Visualized Workflow

The following diagram illustrates the logical workflow for the characterization of the physical properties of **N-Tosyl-3-pyrrolecarboxylic Acid**.



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Caption: Workflow for Determining Physical Properties.

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